

An In-depth Technical Guide to the Solubility of N-methylchroman-6-amine

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Compound of Interest

Compound Name: *N-methylchroman-6-amine*

Cat. No.: *B15303564*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **N-methylchroman-6-amine**. Due to the limited availability of specific experimental data in public literature, this document focuses on the predicted solubility profile based on its chemical structure, and provides detailed experimental protocols for its determination. This guide is intended to equip researchers with the foundational knowledge and practical methodologies required to assess the solubility of **N-methylchroman-6-amine** in various solvent systems, a critical parameter in drug development and chemical research.

Predicted Solubility Profile

N-methylchroman-6-amine is an organic compound featuring a chroman scaffold and a secondary amine group. Its solubility is dictated by the interplay between the largely nonpolar chroman ring system and the polar, basic nitrogen atom. Amines are organic bases and can form salts with acids, which significantly influences their aqueous solubility.^[1]

- Aqueous Solubility:** The presence of the amine group, which can be protonated, suggests that the solubility of **N-methylchroman-6-amine** in aqueous solutions will be highly dependent on pH.^[1] In acidic solutions (low pH), the amine will be protonated to form a more soluble ammonium salt.^{[2][3]} Conversely, in neutral or basic solutions (higher pH), the compound will exist primarily in its less soluble free base form.

- Organic Solvents: The chroman structure is a significant part of the molecule and is relatively nonpolar. Therefore, **N-methylchroman-6-amine** is expected to exhibit good solubility in a range of organic solvents.
 - Polar Protic Solvents (e.g., Ethanol, Methanol): Good solubility is expected due to the potential for hydrogen bonding with the amine group.
 - Polar Aprotic Solvents (e.g., DMSO, DMF, Acetone): High solubility is anticipated, as these solvents can effectively solvate the molecule.
 - Nonpolar Solvents (e.g., Toluene, Hexane): Limited solubility is expected due to the polarity of the amine functional group.

Experimental Protocols for Solubility Determination

To obtain quantitative solubility data, standardized experimental methods are required. The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.

Protocol: Equilibrium Solubility Determination by Shake-Flask Method

- Preparation of Saturated Solution:
 - Add an excess amount of **N-methylchroman-6-amine** to a series of vials, each containing a precisely measured volume of the desired solvent (e.g., water at various pH values, ethanol, DMSO). The excess solid is necessary to ensure that equilibrium with the saturated solution is achieved.
 - Seal the vials to prevent solvent evaporation.
 - Agitate the vials at a constant temperature (e.g., 25 °C or 37 °C) using a shaker or rotator for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium.
- Separation of Undissolved Solid:
 - After the equilibration period, allow the vials to stand undisturbed to let the excess solid settle.

- Carefully withdraw a sample from the supernatant. To ensure no solid particles are transferred, filtration through a low-binding syringe filter (e.g., 0.22 μm PVDF) or centrifugation at high speed is essential.
- Quantification of Solute:
 - Dilute the clear, saturated solution with an appropriate solvent to a concentration within the linear range of a calibrated analytical method.
 - Analyze the concentration of **N-methylchroman-6-amine** in the diluted sample using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in desired units, such as mg/mL, $\mu\text{g/mL}$, or molarity (mol/L).

Data Presentation

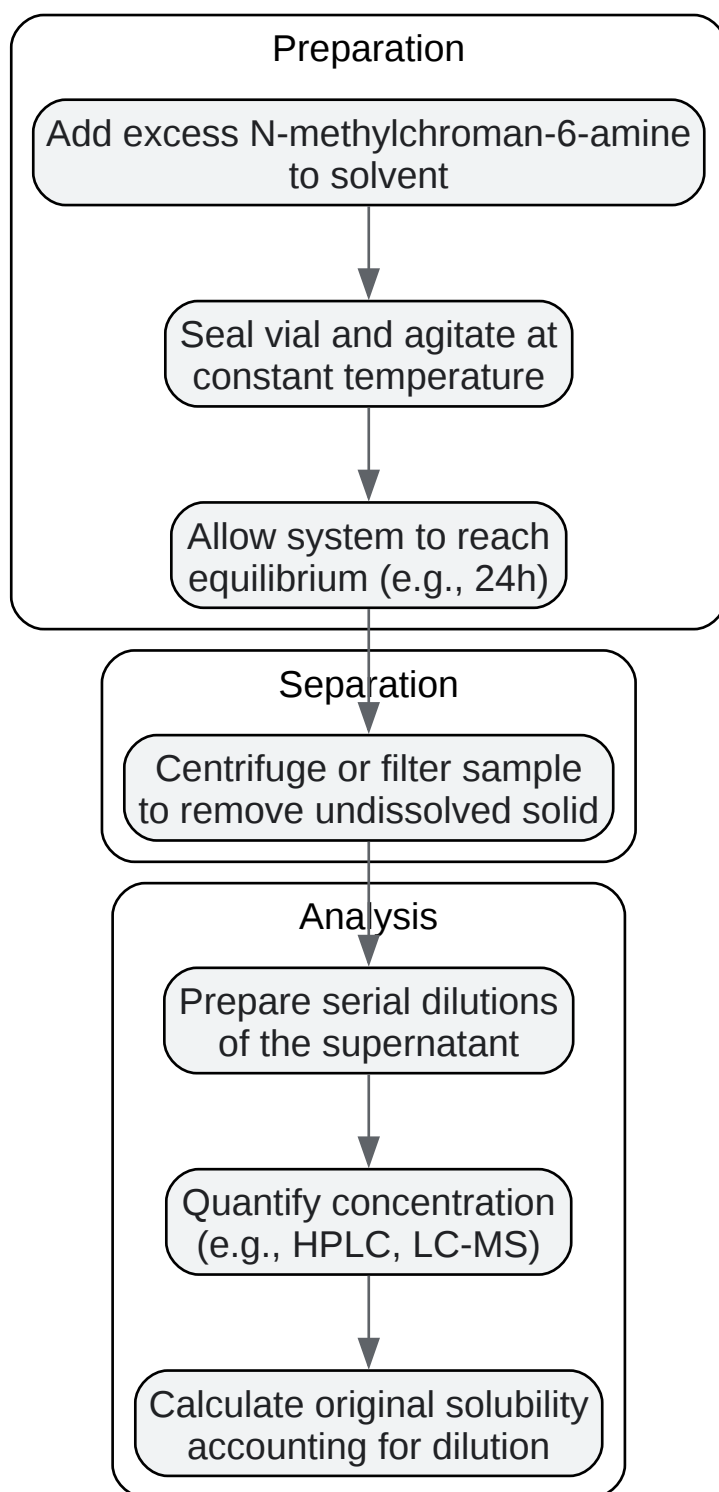
Quantitative solubility data should be organized systematically for clarity and comparative analysis. The following table provides a template for recording experimental results.

Solvent System	Temperature (°C)	pH (for aqueous)	Measured Solubility (mg/mL)	Measured Solubility (M)	Method of Analysis
Purified Water	25	7.4	HPLC-UV		
0.1 M HCl	25	1.0	HPLC-UV		
PBS Buffer	25	7.4	HPLC-UV		
Ethanol	25	N/A	HPLC-UV		
DMSO	25	N/A	HPLC-UV		
Methanol	25	N/A	HPLC-UV		
Acetonitrile	25	N/A	HPLC-UV		
Toluene	25	N/A	HPLC-UV		

Visualizations

Experimental Workflow for Solubility Measurement

The following diagram illustrates the logical steps for determining the solubility of a chemical compound.

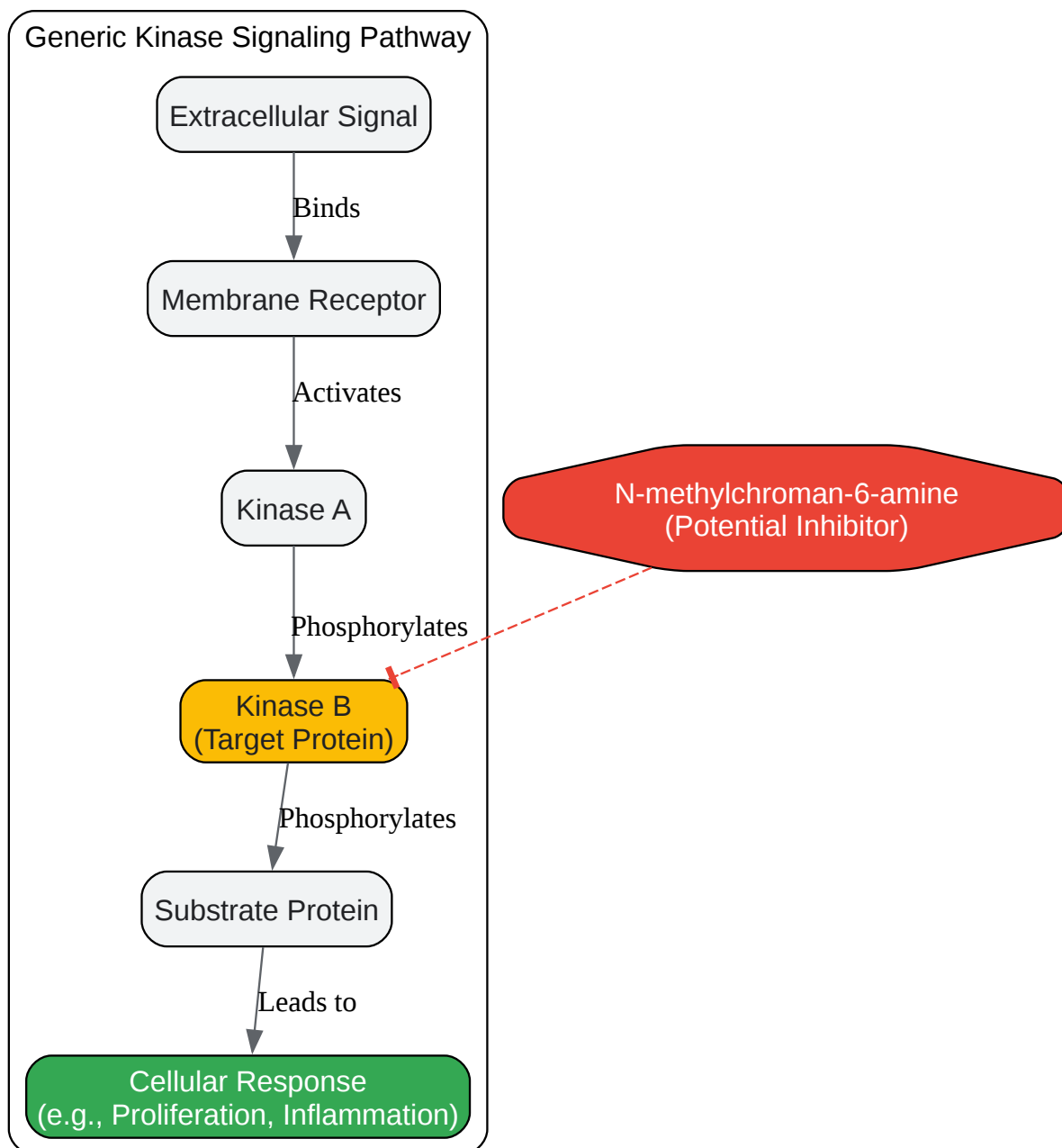


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Experimental workflow for solubility determination.

Representative Signaling Pathway

Chroman derivatives have been investigated for a wide range of biological activities, including the inhibition of specific enzymes or signaling pathways.[4][5] The diagram below illustrates a generic signaling cascade where a chromane-based inhibitor might act, for instance, by blocking a kinase involved in a disease process.



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A potential mechanism of action for a chromane derivative.

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References

- 1. www1.udel.edu [www1.udel.edu]
- 2. chemhaven.org [chemhaven.org]
- 3. web.mnstate.edu [web.mnstate.edu]
- 4. Making sure you're not a bot! [gupea.ub.gu.se]
- 5. rjptonline.org [rjptonline.org]
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